

An In-depth Technical Guide to Ethyl Cyclohexylideneacetate

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Compound of Interest

Compound Name: Ethyl cyclohexylideneacetate

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This technical guide provides a comprehensive overview of the core physicochemical properties and synthesis of **ethyl cyclohexylideneacetate**, a valuable reagent in organic synthesis.

Core Molecular Data

The fundamental molecular properties of **ethyl cyclohexylideneacetate** are summarized below.

Property	Value	Citations
Molecular Formula	C ₁₀ H ₁₆ O ₂	[1] [2] [3] [4] [5] [6]
Molecular Weight	168.23 g/mol	[1] [2]
IUPAC Name	ethyl 2-cyclohexylideneacetate	[5] [7]
CAS Number	1552-92-7	[1] [3] [6]
Physical Form	Clear Liquid	[1] [5]

Synthesis of Ethyl Cyclohexylideneacetate

A primary and efficient method for synthesizing **ethyl cyclohexylideneacetate** is the Horner-Wadsworth-Emmons (HWE) reaction.^[8] This reaction involves the condensation of a phosphonate-stabilized carbanion with a carbonyl compound, in this case, cyclohexanone.^[8] The HWE reaction is often preferred over the Wittig reaction for preparing olefins with adjacent electron-withdrawing groups.^{[9][10]}

The following protocol is a detailed methodology for the synthesis of **ethyl cyclohexylideneacetate**.

Materials:

- Sodium hydride (50% dispersion in mineral oil)^{[9][10]}
- Dry benzene^{[9][10]}
- Triethyl phosphonoacetate^{[9][10]}
- Cyclohexanone^{[9][10]}

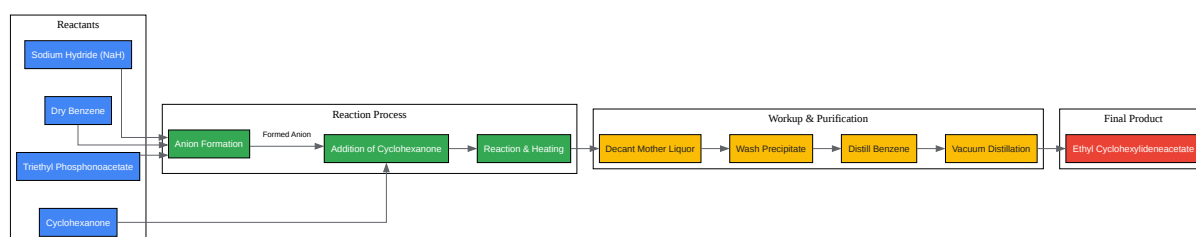
Procedure:

- A dry, three-necked flask is charged with sodium hydride and dry benzene under a nitrogen atmosphere.^[10]
- Triethyl phosphonoacetate is added dropwise to the stirred mixture, maintaining a temperature of 30-35°C. Hydrogen gas will evolve during this step.^[10]
- After the addition is complete, the mixture is stirred for one hour at room temperature to ensure the complete formation of the phosphonate carbanion.^[9]
- Cyclohexanone is then added dropwise, keeping the temperature between 20-30°C with cooling. A precipitate of sodium diethyl phosphate will form.^[9]
- The mixture is heated to 60-65°C for 15 minutes.^[9]
- After cooling, the mother liquor is decanted. The precipitate is washed with warm benzene.^{[9][10]}

- The benzene is distilled from the combined mother liquor and washes.[9][10]
- The final product, **ethyl cyclohexylideneacetate**, is purified by vacuum distillation.[9][10]

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the Horner-Wadsworth-Emmons synthesis of **ethyl cyclohexylideneacetate**.



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Caption: Horner-Wadsworth-Emmons synthesis workflow.

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